

5-Fluoropyrimidine-2,4(1H,3H)-dione-1,3-15N2

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Compound Focus: 5-Fluorouracil-15N2

CAS No.: 68941-95-7

Cat. No.: S766250

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Compound Identification and Application

The table below summarizes the key identifiers and primary research application for **5-Fluorouracil-15N2**.

Property	Description
Chemical Name	5-Fluoropyrimidine-2,4(1H,3H)-dione-1,3-15N2 [1]
CAS Number	68941-95-7 [1]
Molecular Formula	C ₄ H ₃ F ¹⁵ N ₂ O ₂ [1]
Molecular Weight	132.1 g/mol [1]
SMILES	O=C([15NH]1)C(F)=C[15NH]C1=O [1]
Primary Application	Used as an internal standard for Analytical Method Development (AMD) and Validation, Quality Control (QC), and commercial production of Fluorouracil [1]

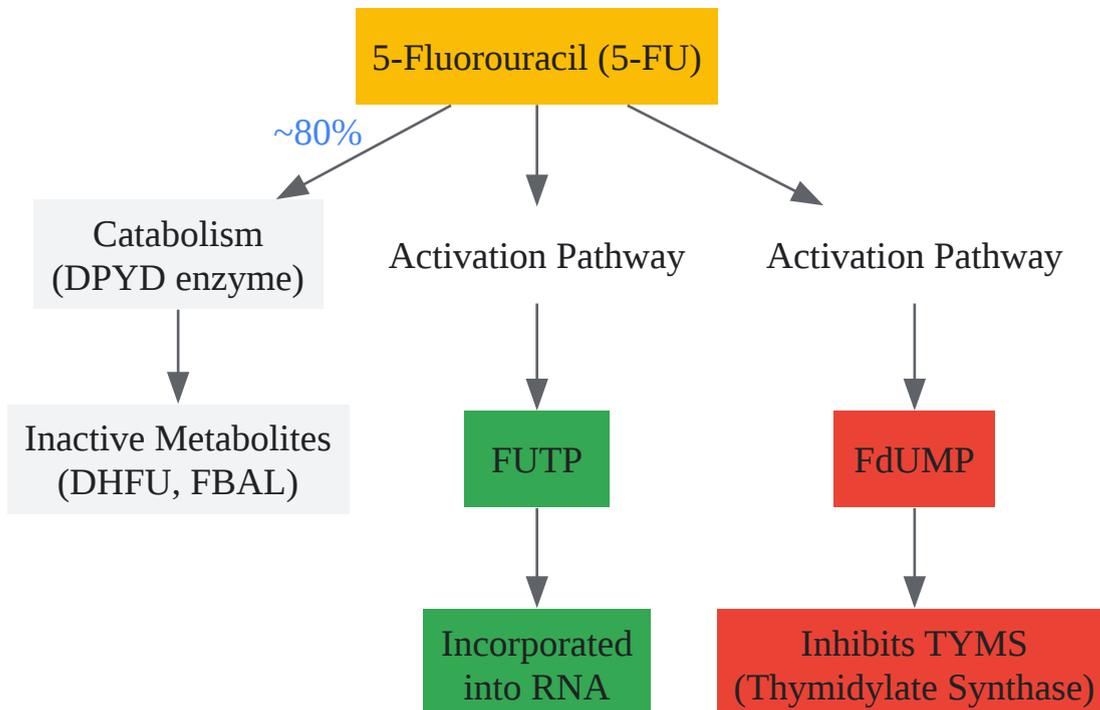
Synthesis and Characterization

Information on specific synthesis protocols for this isotopically labeled compound is sparse in the searched literature.

- **Synthesis Approach:** One recent study describes a general method for synthesizing fluorinated pyrimidines using **potassium (Z)-2-cyano-2-fluoroethenolate** and amidine hydrochlorides under mild conditions, yielding various substituted 5-fluoro-4-aminopyrimidines [2]. While this confirms the feasibility of such pathways, it does not detail the synthesis of the specific 1,3-¹⁵N₂-labeled uracil derivative.
- **Characterization Data:** The supplier **SynZeal** indicates that the product is supplied with "detailed characterization data compliant with regulatory guideline," and traceability to pharmacopeial standards (USP/EP) can be provided based on feasibility [1]. However, the specific data (e.g., NMR, Mass Spec) are not publicly listed.

Pharmacological Context of 5-Fluorouracil

To understand the role of the ¹⁵N₂-labeled standard, it's crucial to know the metabolism and mechanism of its parent drug, 5-Fluorouracil (5-FU). The following diagram illustrates the core pathways.



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The metabolic fate and mechanism of 5-Fluorouracil (5-FU), which its $^{15}\text{N}_2$ -labeled analog is used to study [3].

- **Mechanism of Action:** 5-FU is an antimetabolite anticancer drug. Its cytotoxicity primarily stems from its active metabolites:
 - **FdUMP:** Inhibits **thymidylate synthase (TYMS)**, a key enzyme in DNA synthesis [3] [4].
 - **FUTP:** Incorporated into **RNA**, disrupting normal RNA function [3].
- **Metabolism and Pharmacogenomics:** Over 80% of administered 5-FU is catabolized in the liver. The rate-limiting enzyme is **dihydropyrimidine dehydrogenase (DPD)**, encoded by the *DPYD* gene [3]. Genetic variations in *DPYD* are strongly linked to severe toxicity, guiding dose adjustments in clinical practice [5] [6].

Research and Development Implications

The available information highlights key areas where the $^{15}\text{N}_2$ -labeled standard adds value, particularly in modern, personalized medicine.

- **Analytical Method Development:** The compound is explicitly intended for use as a stable isotope-labeled internal standard in mass spectrometry-based assays, improving the accuracy and reliability of quantifying 5-FU and its metabolites in biological samples [1].
- **Addressing Toxicity:** The well-documented risk of severe fluoropyrimidine toxicity drives the need for precise pharmacokinetic monitoring and *DPYD* genotyping [5] [6]. Accurate bioanalytical methods, supported by such standards, are fundamental to this precision dosing.

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